

# Personal protective equipment for handling Dimethyl pimelate

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# **Essential Safety and Handling Guide for Dimethyl Pimelate**

This guide provides crucial safety and logistical information for handling **Dimethyl pimelate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

#### **Chemical Safety Data**

Properly understanding the chemical properties of **Dimethyl pimelate** is the first step in safe handling. The following table summarizes key quantitative data.

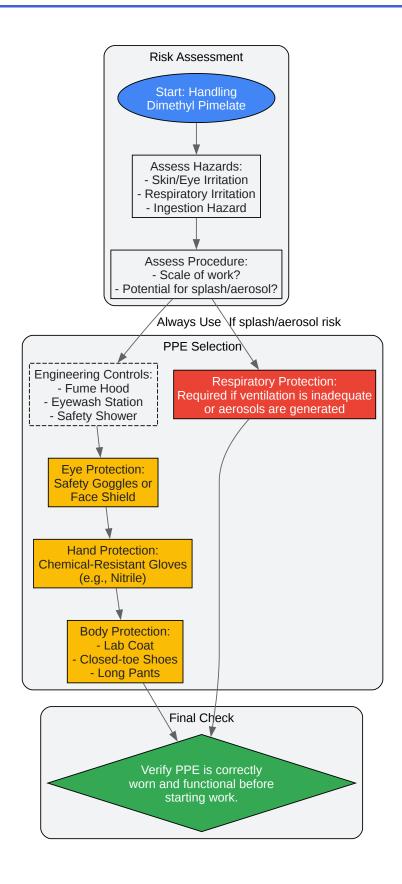


Property	Value	Source
CAS Number	1732-08-7	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	[2][3]
Molecular Weight	188.22 g/mol	[2][3]
Appearance	Clear, colorless liquid	[1][3][4]
Boiling Point	121 - 122 °C / 249.8 - 251.6 °F @ 11 mmHg	[3][5][6]
Flash Point	> 112 °C / > 233.6 °F	[1][5][6]
Specific Gravity	1.040 - 1.041 g/mL at 25 °C	[3]
Occupational Exposure Limits	No OSHA, ACGIH, or NIOSH limits established	[1][5]

## Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following workflow outlines the decision-making process for selecting the correct gear when handling **Dimethyl pimelate**.





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PPE Selection Workflow for Dimethyl Pimelate



## **Operational Plan: Handling Procedures**

Follow these step-by-step procedures to ensure the safe handling of **Dimethyl pimelate** from preparation to the conclusion of the experimental work.

#### **Pre-Handling Preparations**

- Engineering Controls: Always handle **Dimethyl pimelate** in a well-ventilated area.[1] A certified chemical fume hood is strongly recommended to keep airborne concentrations low. Ensure that a safety shower and an eyewash station are readily accessible.[1]
- Review Safety Data Sheet (SDS): Before beginning work, thoroughly review the SDS for
   Dimethyl pimelate.[1][2][5][6][7][8]
- Assemble PPE: Put on the required personal protective equipment as outlined below:
  - Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]
  - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.[1]
     [2][5] Ensure gloves are inspected for integrity before use.
  - Body Protection: Wear a long-sleeved lab coat, long pants, and closed-toe shoes to prevent skin exposure.[1][5]
- Prepare Workspace: Clear the workspace of any incompatible materials, such as strong acids, bases, oxidizing agents, and reducing agents.[1][5][7]

#### **Safe Handling Protocol**

- Chemical Transfer: When transferring **Dimethyl pimelate**, do so carefully to avoid splashing
  or creating mists. Keep containers tightly closed when not in use.[1][5]
- Avoidance of Contact: Avoid all contact with eyes, skin, and clothing.[1] Do not breathe
  vapors or mists.[1]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[1][5][8]



#### **First Aid and Emergency Procedures**

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Should skin contact occur, remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes.[1] Seek medical aid if irritation develops.[1]
- Inhalation: If inhaled, move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[1] Seek immediate medical attention.[1]
- Spills: In case of a spill, absorb it using an inert, non-combustible material like sand or vermiculite.[1][5][6] Do not use combustible materials such as sawdust.[1] Ensure adequate ventilation and wear appropriate PPE during cleanup. Collect the absorbed material into a suitable, closed container for disposal.[5][6]

## **Disposal Plan**

Proper disposal of **Dimethyl pimelate** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

#### **Waste Characterization**

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1]
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1][5][6][7]

### **Disposal Procedure**

 Unused Product: Unused **Dimethyl pimelate** should be collected in a designated, properly labeled, and sealed hazardous waste container.



- Contaminated Materials: Any materials used for spill cleanup (e.g., absorbent pads, vermiculite) and contaminated PPE (e.g., gloves) must also be disposed of as hazardous waste. Place these materials in a sealed container labeled appropriately.
- Empty Containers: Do not reuse empty containers.[7] They should be managed as hazardous waste unless properly decontaminated.
- Environmental Precaution: Do not empty **Dimethyl pimelate** into drains or release it into the environment.[5]

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